

# An In-depth Technical Guide to 2-(Phenylsulfonylmethyl)benzaldehyde

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## Compound of Interest

Compound Name:	2-(Phenylsulfonylmethyl)benzaldehyde
Cat. No.:	B1589730

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This guide provides a comprehensive overview of **2-(Phenylsulfonylmethyl)benzaldehyde**, a key organic compound, detailing its chemical and physical properties, synthesis, reactivity, and applications in scientific research and development.

## Core Molecular Identity and Properties

**2-(Phenylsulfonylmethyl)benzaldehyde**, also known by its alternative names 2-(Benzenesulfonylmethyl)benzaldehyde and 2-Formylbenzyl Phenyl Sulfone, is a solid organic compound at room temperature.<sup>[1]</sup> Its chemical structure is characterized by a benzaldehyde core substituted at the ortho position with a phenylsulfonylmethyl group.

Molecular Formula: C<sub>14</sub>H<sub>12</sub>O<sub>3</sub>S<sup>[2]</sup>

Molecular Weight: 260.31 g/mol <sup>[2]</sup>

CAS Number: 468751-38-4<sup>[2]</sup>

The presence of both an aldehyde functional group and a phenylsulfonyl moiety imparts a unique reactivity profile to the molecule, making it a valuable intermediate in organic synthesis.

[1] The sulfonyl group, in particular, can enhance the reactivity of the compound in various chemical transformations, including nucleophilic substitutions.[1]

## Physical and Chemical Properties

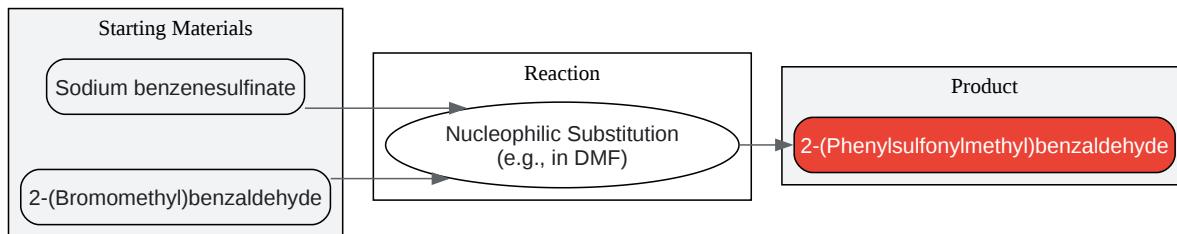
A summary of the key physical and chemical properties of **2-(Phenylsulfonylmethyl)benzaldehyde** is presented in the table below.

Property	Value	Source(s)
Molecular Formula	C <sub>14</sub> H <sub>12</sub> O <sub>3</sub> S	[2]
Molecular Weight	260.31 g/mol	[2]
CAS Number	468751-38-4	[2]
Appearance	White to Orange to Green powder/crystal	[3]
Melting Point	141°C	[4]
Purity	>97.0% (GC)	[3]
Solubility	Moderately soluble in organic solvents	[1]
Storage	4°C, stored under nitrogen	[5]

## Synthesis of 2-(Phenylsulfonylmethyl)benzaldehyde

While specific, peer-reviewed synthesis protocols for **2-(Phenylsulfonylmethyl)benzaldehyde** are not extensively detailed in publicly available literature, a plausible synthetic route can be conceptualized based on established organic chemistry principles. A common approach to forming the key C-C bond between the benzyl and sulfonyl moieties would involve the reaction of a suitable ortho-substituted benzaldehyde derivative with a phenylsulfonyl-containing nucleophile or vice versa.

A potential synthetic workflow is outlined below. This proposed pathway is for illustrative purposes and would require experimental validation and optimization.



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Caption: Proposed synthesis of **2-(Phenylsulfonylmethyl)benzaldehyde**.

## Conceptual Step-by-Step Protocol:

- Nucleophilic Substitution: 2-(Bromomethyl)benzaldehyde would be reacted with sodium benzenesulfinate in a suitable polar aprotic solvent, such as dimethylformamide (DMF).
- Reaction Conditions: The reaction would likely be heated to facilitate the substitution reaction.
- Workup and Purification: Upon completion, the reaction mixture would be subjected to an aqueous workup to remove inorganic byproducts. The crude product would then be purified, likely through recrystallization or column chromatography, to yield pure **2-(Phenylsulfonylmethyl)benzaldehyde**.

## Chemical Reactivity and Applications

The reactivity of **2-(Phenylsulfonylmethyl)benzaldehyde** is dominated by the chemistry of the aldehyde functional group and is influenced by the ortho-phenylsulfonylmethyl substituent.

## Reactivity of the Aldehyde Group

The aldehyde group is susceptible to a wide range of nucleophilic addition reactions, which are foundational to its use as a synthetic intermediate. These reactions include:

- Oxidation: The aldehyde can be readily oxidized to the corresponding carboxylic acid, 2-(phenylsulfonylmethyl)benzoic acid.
- Reduction: Reduction of the aldehyde, for instance with sodium borohydride, would yield the corresponding primary alcohol, (2-(phenylsulfonylmethyl)phenyl)methanol.
- Reductive Amination: Reaction with an amine in the presence of a reducing agent can be used to synthesize a variety of secondary and tertiary amines.
- Wittig Reaction: The aldehyde can be converted to an alkene through reaction with a phosphonium ylide.
- Condensation Reactions: It can participate in various condensation reactions, such as the aldol condensation, to form larger, more complex molecules.

The electron-withdrawing nature of the adjacent phenylsulfonylmethyl group may influence the electrophilicity of the aldehyde's carbonyl carbon, potentially affecting its reactivity in these transformations.

## Applications in Synthesis

**2-(Phenylsulfonylmethyl)benzaldehyde** serves as a versatile building block in the synthesis of more complex molecules for various applications.

- Pharmaceutical and Agrochemical Industries: This compound is a key intermediate in the creation of novel pharmaceuticals and agrochemicals.<sup>[1]</sup> Its unique structure allows for the development of new compounds with potential therapeutic or pesticidal activities.
- Organic Synthesis: It is utilized as a reagent to introduce the 2-formylbenzyl or the phenylsulfonylmethyl group into other molecules.

The logical workflow for the utilization of **2-(Phenylsulfonylmethyl)benzaldehyde** as a synthetic intermediate is depicted below.



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Caption: Application of **2-(Phenylsulfonylmethyl)benzaldehyde** in synthesis.

## Safety and Handling

As with any chemical reagent, proper safety precautions should be observed when handling **2-(Phenylsulfonylmethyl)benzaldehyde**. It is intended for research use only and not for diagnostic or therapeutic use. A comprehensive review of the Safety Data Sheet (SDS) is essential before handling this compound.

## Conclusion

**2-(Phenylsulfonylmethyl)benzaldehyde** is a valuable and versatile organic compound with significant potential as a building block in synthetic chemistry. Its unique combination of an aldehyde and a phenylsulfonylmethyl group provides a platform for a wide range of chemical transformations, making it a key intermediate in the development of new molecules for the pharmaceutical and agrochemical industries. Further research into the specific reactivity and applications of this compound is warranted to fully exploit its synthetic potential.

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